

# Methoxamine Hydrochloride: A Technical Guide to Receptor Binding Affinity

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## Compound of Interest

Compound Name: Methoxamine Hydrochloride

Cat. No.: B1676409

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## Introduction

**Methoxamine hydrochloride** is a potent and selective alpha-1 adrenergic receptor agonist.<sup>[1]</sup> It exerts its pharmacological effects primarily through the activation of these receptors, leading to vasoconstriction and a subsequent increase in blood pressure.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the receptor binding affinity of **methoxamine hydrochloride**, detailing its interaction with various adrenergic receptor subtypes. The information presented herein is intended to support research, drug discovery, and development activities by providing precise quantitative data, detailed experimental methodologies, and visual representations of key biological and experimental processes.

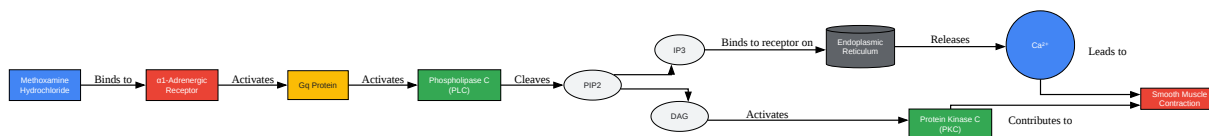
## Receptor Binding Affinity Data

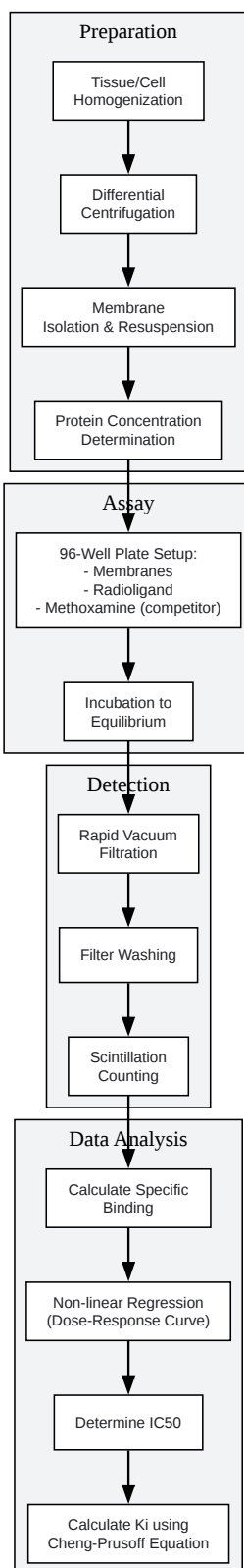
The binding affinity of **methoxamine hydrochloride** for various adrenergic receptors has been characterized through radioligand binding assays and functional assessments. The following table summarizes the key quantitative data available, providing a comparative view of its selectivity profile.

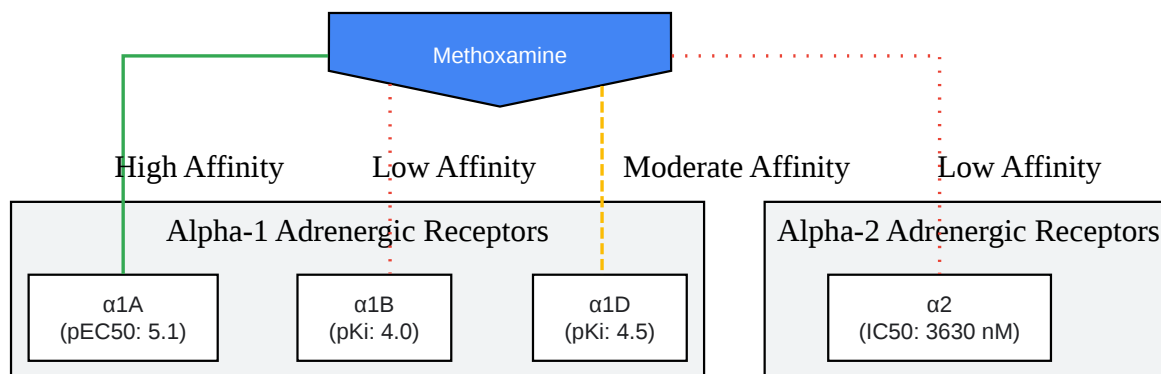
Receptor Subtype	Ligand	Assay Type	Species	Tissue/Cell Line	pKi	Ki (nM)	pEC50	EC50 (nM)	Reference
Alpha-1A Adrenergic	Methoxamine	Functional	Human	-	-	-	5.1	7943	IUPHAR/BPS Guide to PHARMACOLOGY
Alpha-1B Adrenergic	Methoxamine	Binding	Human	-	4.0	100000	-	-	IUPHAR/BPS Guide to PHARMACOLOGY
Alpha-1D Adrenergic	Methoxamine	Binding	Human	-	4.5	31623	4.9	12589	IUPHAR/BPS Guide to PHARMACOLOGY
Alpha-2 Adrenergic	Methoxamine	Binding	Rat	-	-	-	-	-	Drug Central
IC50	3630								

## Signaling Pathway

Methoxamine, as an alpha-1 adrenergic agonist, triggers a well-defined intracellular signaling cascade upon binding to its receptor on vascular smooth muscle cells. This pathway is pivotal to its vasoconstrictive effects.<sup>[2]</sup><sup>[3]</sup>







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## References

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